

The Formation and Activity of MM-419447: A Technical Guide

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Compound of Interest

Compound Name: *Riletamotide*

Cat. No.: *B12381346*

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This in-depth technical guide explores the formation and pharmacological activity of MM-419447, the principal and sole active metabolite of the guanylate cyclase-C (GC-C) agonist, linaclotide. Linaclotide is a therapeutic agent used in the treatment of irritable bowel syndrome with constipation (IBS-C) and chronic idiopathic constipation. This document provides a comprehensive overview of the metabolic pathway leading to MM-419447, its mechanism of action, and detailed experimental protocols for its characterization.

Formation of the Active Metabolite MM-419447

MM-419447 is generated from its parent drug, linaclotide, within the gastrointestinal tract. The formation is a result of enzymatic activity in the small intestine.

Metabolic Pathway

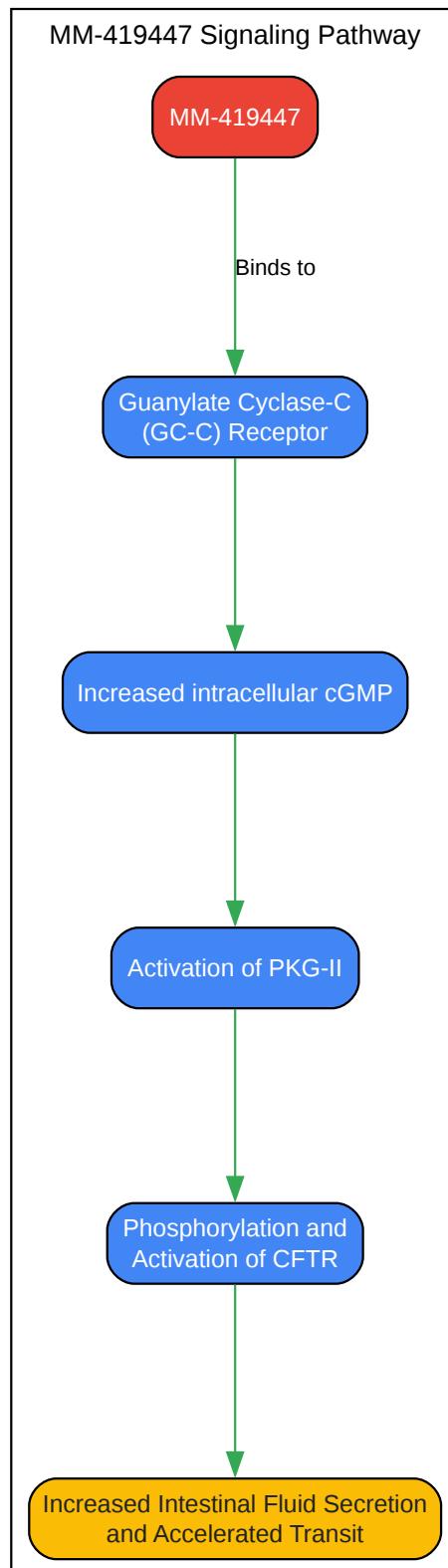
Linaclotide, a 14-amino acid peptide, undergoes a single metabolic conversion to produce MM-419447. This biotransformation involves the proteolytic cleavage of the C-terminal tyrosine residue from the linaclotide molecule.^{[1][2]} This reaction is catalyzed by the digestive enzyme carboxypeptidase A, which is present in the small intestine.^[3] The resulting metabolite, MM-419447, is a 13-amino acid peptide that retains the core pharmacologically active structure of the parent compound.

Metabolic Formation of MM-419447

Linaclotide
(14-amino acid peptide)

Carboxypeptidase A
(in Small Intestine)

MM-419447
(13-amino acid peptide)

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References

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